

Technical Profile: 4-Chlorocinnoline Hydrochloride (CAS 1949836-94-5)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chlorocinnoline hydrochloride

CAS No.: 1949836-94-5

Cat. No.: B1435242

[Get Quote](#)

Executive Summary

4-Chlorocinnoline hydrochloride is a high-value heterocyclic scaffold utilized primarily in medicinal chemistry as a precursor for developing bioactive molecules.^[1] Belonging to the cinnoline (1,2-benzodiazine) class, this compound is distinguished from its quinoline analogues by the presence of a second nitrogen atom at the 2-position. This N1-N2 diaza-linkage significantly lowers the electron density at the C4 position, making the C-Cl bond exceptionally reactive toward Nucleophilic Aromatic Substitution (S_NAr).

This guide details the physicochemical properties, synthesis pathways, and reactivity profile of **4-chlorocinnoline hydrochloride**, designed to support researchers in optimizing lead generation and synthetic workflows.

Chemical Identity & Properties

The hydrochloride salt form is often preferred for storage due to the inherent instability of the free base, which can degrade upon prolonged exposure to air and moisture.

Property	Data
CAS Number	1949836-94-5 (Salt) / 15696-12-5 (Free Base)
IUPAC Name	4-Chlorocinnoline hydrochloride
Molecular Formula	C ₈ H ₅ ClN ₂ · HCl
Molecular Weight	201.05 g/mol
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in DMSO, DMF, Methanol; sparingly soluble in non-polar organics.
Melting Point	Decomposes >150°C (typical for heterocyclic HCl salts)
Hygroscopicity	High; susceptible to hydrolysis (reverts to 4-hydroxycinnoline).

Synthesis & Production Logic

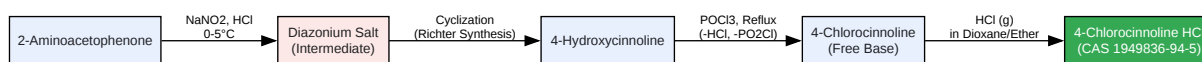
The synthesis of **4-chlorocinnoline hydrochloride** typically proceeds via the Richter Synthesis pathway, starting from 2-aminoacetophenone. This route is favored for its scalability and the accessibility of starting materials.

Synthetic Pathway[2][3][4][5][6][7]

- **Diazotization & Cyclization:** 2-Aminoacetophenone is diazotized (NaNO₂/HCl) to form a diazonium intermediate, which undergoes intramolecular cyclization to yield 4-hydroxycinnoline (cinnolin-4(1H)-one).
- **Chlorination:** The hydroxyl group is converted to a chloride using Phosphorus Oxychloride (POCl₃). This step restores aromaticity to the pyridazine ring.
- **Salt Formation:** The free base is treated with anhydrous HCl (e.g., in dioxane or ether) to precipitate the stable hydrochloride salt.

Workflow Visualization

The following diagram illustrates the critical steps and reagents involved in the production of the target scaffold.



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis of 4-Chlorocinnoline HCl from 2-aminoacetophenone.

Reactivity Profile & Applications

The core value of 4-chlorocinnoline lies in its C4-electrophilicity. The 1,2-diaza arrangement exerts a stronger electron-withdrawing effect than the single nitrogen in quinoline, making the C4-chlorine a "hot spot" for displacement.

Nucleophilic Aromatic Substitution (S_NAr)

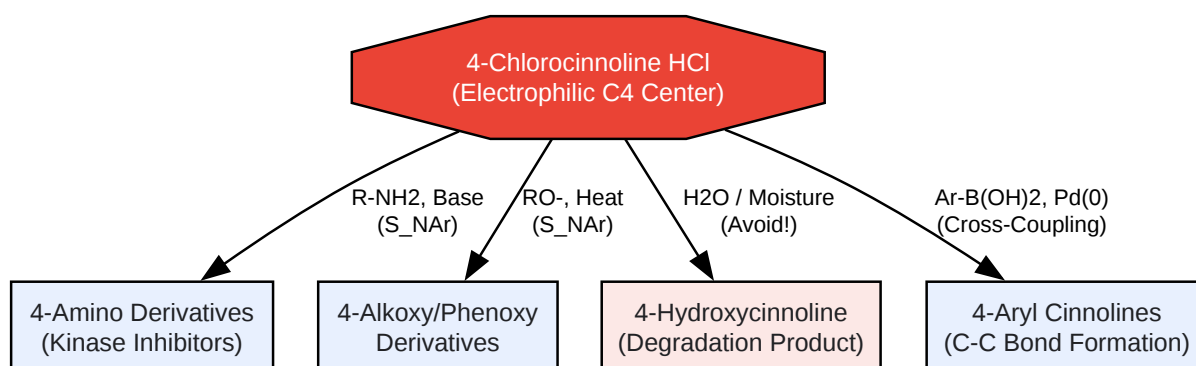
This is the primary reaction used in drug discovery.

- **Amination:** Reacts rapidly with primary and secondary amines (catalyst-free or mild base) to form 4-aminocinnoline derivatives.
- **Etherification:** Reacts with alkoxides or phenols to form ethers.
- **Thiolation:** Displaced by thiols to form thioethers.

Metal-Catalyzed Couplings

The C-Cl bond is robust enough to undergo Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira) before displacement occurs, provided the nucleophile is not present.

Reactivity Diagram



[Click to download full resolution via product page](#)

Figure 2: Divergent reactivity profile of the 4-chlorocinnoline scaffold.

Handling, Stability & Safety (E-E-A-T)

Moisture Sensitivity (Critical)

Unlike 4-chloroquinoline, 4-chlorocinnoline is significantly more prone to hydrolysis.

- Mechanism: Water attacks the highly electrophilic C4 position, displacing the chloride and reverting the molecule to the thermodynamically stable 4-hydroxycinnoline (tautomer of cinnolinone).
- Protocol: Always store under inert atmosphere (Argon/Nitrogen) at -20°C. Desiccate before weighing.

Safety Protocols

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- PPE: Wear nitrile gloves, safety goggles, and work within a fume hood. The hydrolysis product (HCl gas) is corrosive.

References

- Matrix Scientific. (n.d.). **4-Chlorocinnoline hydrochloride** Properties and Safety. Retrieved from

- Castle, R. N., & Kruse, F. H. (1956). Cinnoline Chemistry.[2][3][4][5] II. The Synthesis of 4-Cinnolinols and 4-Chlorocinnolines. Journal of Organic Chemistry.
- PubChem. (2025). Cinnoline Compound Summary. National Library of Medicine. Retrieved from
- Common Organic Chemistry. (n.d.). SNAr Reaction Conditions for Heterocycles. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Regioselective Nucleophilic Aromatic Substitution: Theoretical and Experimental Insights into 4-Aminoquinazoline Synthesis as a Privileged Structure in Medicinal Chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Quinolin-4-ones: Methods of Synthesis and Application in Medicine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 4. 4-Quinolone synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 5. Synthesis and Structure-Activity Relationships of Antimalarial 4-oxo-3-carboxyl quinolones - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Technical Profile: 4-Chlorocinnoline Hydrochloride (CAS 1949836-94-5)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1435242/docs#technical-profile-4-chlorocinnoline-hydrochloride-cas-1949836-94-5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)